

Physical and chemical properties of Ethyl 4-hydroxypiperidine-1-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-(hydroxymethyl)piperidine-1-carboxylate

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An In-depth Technical Guide to Ethyl 4-hydroxypiperidine-1-carboxylate

Ethyl 4-hydroxypiperidine-1-carboxylate is a pivotal chemical intermediate, widely recognized for its significant role in pharmaceutical and chemical research.^{[1][2]} This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Structure

- IUPAC Name: ethyl 4-hydroxypiperidine-1-carboxylate^{[3][4]}
- Synonyms: Ethyl 4-Hydroxy-1-piperidinecarboxylate, N-Carbethoxy-4-hydroxypiperidine, 1-(Ethoxycarbonyl)-4-hydroxypiperidine^{[1][3][5]}
- CAS Number: 65214-82-6^{[1][3]}
- Molecular Formula: C₈H₁₅NO₃^{[1][3][5]}
- Molecular Weight: 173.21 g/mol ^{[1][3][6]}

The structure features a piperidine ring, a common motif in many biologically active molecules, with a hydroxyl group at the 4-position and an ethoxycarbonyl group attached to the nitrogen

atom.[7] This unique structure enhances its reactivity and solubility, making it a versatile building block in organic synthesis.[1] The hydroxyl and ester functionalities serve as reactive sites for further chemical modifications.[2][7]

Physical and Chemical Properties

The physical and chemical data for Ethyl 4-hydroxypiperidine-1-carboxylate are summarized in the table below. The compound is typically a colorless to light yellow liquid.[1][4][6]

Property	Value	Source(s)
Molecular Weight	173.21 g/mol	[1][3][6]
Appearance	Colorless to slightly yellow/orange clear liquid	[1][4]
Density	1.12 g/cm ³	[1]
Boiling Point	120-130 °C at 0.098 Torr	[8]
Refractive Index	n _{20D} 1.48	[1]
Solubility	Soluble in organic solvents like ethanol and acetone.	[6]
LogP	0.505	[9]
Purity	≥ 98% (GC)	[1][4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of the compound.

- ¹H NMR Spectra: Available through spectral databases such as PubChem.[3]
- InChI: InChI=1S/C8H15NO3/c1-2-12-8(11)9-5-3-7(10)4-6-9/h7,10H,2-6H2,1H3[3][5]
- InChIKey: QABJNOSERNVHDY-UHFFFAOYSA-N[3][4][5]
- SMILES: CCOC(=O)N1CCCC(CC1)O[3][10]

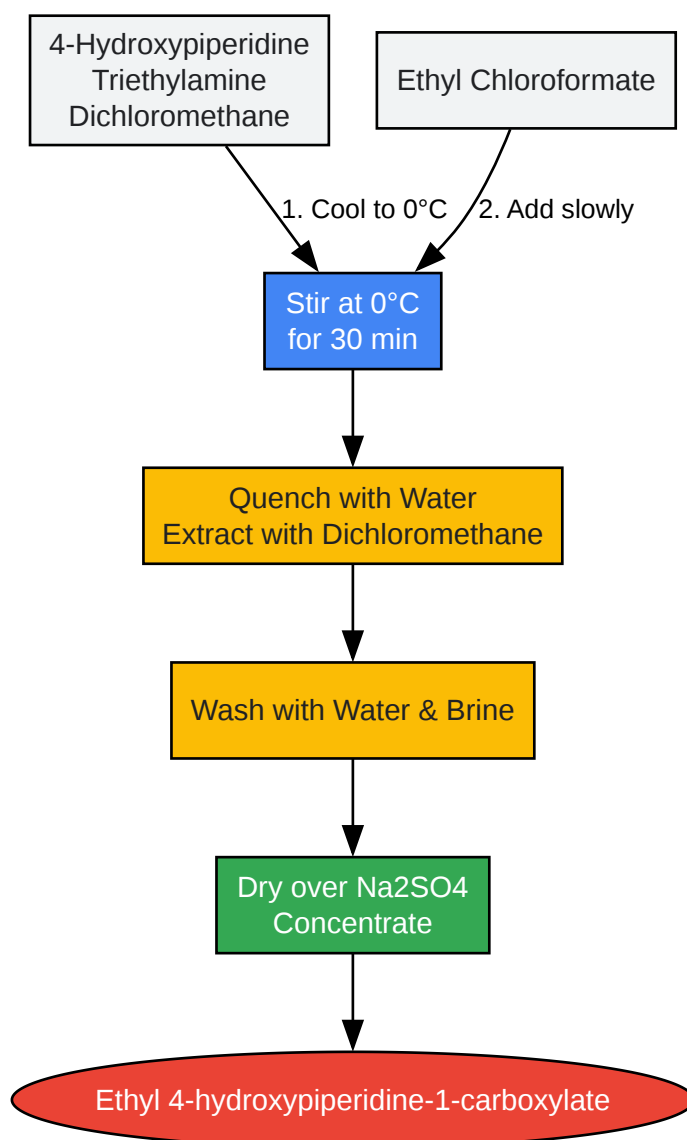
Experimental Protocols

a) Synthesis of Ethyl 4-hydroxypiperidine-1-carboxylate[11][12]

This protocol describes a common method for the synthesis of the title compound from 4-hydroxypiperidine.

Methodology:

- **Reaction Setup:** To a solution of 4-hydroxypiperidine (1.0 equivalent) in dichloromethane, add triethylamine (1.5 equivalent) at 0 °C.
- **Addition of Reagent:** Slowly add ethyl chloroformate (1.2 equivalent) to the mixture at 0 °C.
- **Reaction:** Stir the mixture at 0 °C for 30 minutes.
- **Work-up:** Pour the reaction mixture into water and extract the aqueous layer with dichloromethane.
- **Washing:** Wash the combined organic extracts with water and brine.
- **Drying and Concentration:** Dry the organic layer over sodium sulfate and concentrate it under reduced pressure to yield Ethyl 4-hydroxypiperidine-1-carboxylate.



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Synthetic Workflow for Ethyl 4-hydroxypiperidine-1-carboxylate.

b) Analytical Method: High-Performance Liquid Chromatography (HPLC)[9]

A reverse-phase HPLC method can be used for the analysis of Ethyl 4-hydroxypiperidine-1-carboxylate.

Methodology:

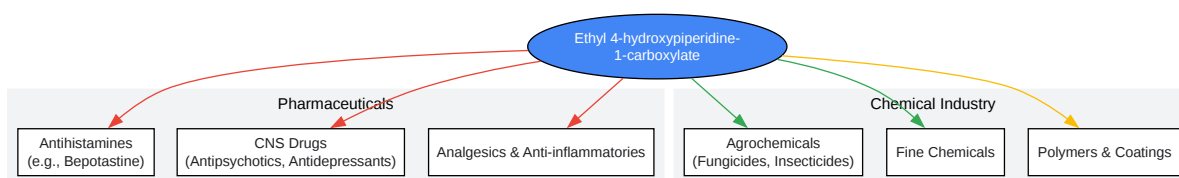
- Column: Newcrom R1 HPLC column.

- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and an acid (e.g., phosphoric acid). For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.
- **Application:** This method is suitable for purity analysis, isolation of impurities in preparative separation, and for pharmacokinetic studies.

Applications in Research and Drug Development

Ethyl 4-hydroxypiperidine-1-carboxylate is a versatile building block with significant applications in various fields.^[1]

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of a wide range of pharmaceuticals.^{[1][2]} Notably, it is a crucial precursor for the antihistamine Bepotastine, used to treat allergic rhinitis and urticaria.^{[2][7]}
- **Neuroscience Research:** Its structure is incorporated into molecules designed to treat neurological and psychiatric conditions, including certain antipsychotics and antidepressants.^{[1][2]}
- **Organic Synthesis:** It is used as a foundational element for synthesizing more complex organic molecules, valuable in the production of fine chemicals and agrochemicals.^[1]
- **Biochemical Applications:** The compound is employed in the design of enzyme inhibitors, which are crucial for developing treatments for various diseases.^[1]
- **Pesticides:** It can be used in the synthesis of various pesticides, including fungicides and insecticides.^{[11][12]}



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Role as a Versatile Building Block in Synthesis.

Safety and Handling

Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Storage:

- Store in a cool, dry place away from heat and direct sunlight.[6]
- Keep the container tightly closed to prevent moisture absorption and contamination.[6]
- Ideal storage temperature is between 2-8 °C.[1][6]
- Store separately from oxidizing agents, acids, and bases.[6]

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